

Dinobuton: A Technical and Regulatory Overview for Researchers

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An In-depth Guide to the Regulatory Status, Toxicological Profile, and Analytical Methodologies in the European Union and the United Kingdom

Executive Summary

This technical guide provides a comprehensive overview of the regulatory status, toxicological properties, and analytical methods pertaining to **Dinobuton**. **Dinobuton**, a dinitrophenol pesticide, is not approved for use as an active substance in plant protection products in either the European Union (EU) or the United Kingdom (UK). This document is intended for researchers, scientists, and drug development professionals, offering detailed data and methodologies to support research and risk assessment activities. All quantitative data is presented in structured tables, and key processes are visualized using Graphviz diagrams.

Regulatory Status in the European Union and the United Kingdom

The use of **Dinobuton** in plant protection products is not authorized in the European Union or the United Kingdom.

 European Union: Dinobuton is not included in the list of approved active substances under Regulation (EC) No 1107/2009.[1] This regulation governs the placing of plant protection products on the market in the EU. Consequently, no plant protection products containing Dinobuton can be legally sold or used within the EU. The default Maximum Residue Level



(MRL) for **Dinobuton** in or on food and feed commodities is set at the limit of determination, which is typically 0.01 mg/kg, as stipulated by Regulation (EC) No 396/2005.[2]

United Kingdom: Following its departure from the EU, the UK has established its own independent pesticide regulatory regime. **Dinobuton** is not an approved active substance in Great Britain and is therefore not permitted for use in plant protection products.[3] The MRLs for pesticides in the UK are managed by the Health and Safety Executive (HSE), and for **Dinobuton**, the default MRL of 0.01 mg/kg is applicable.

Toxicological Profile

Dinobuton is classified as moderately toxic to mammals. Its primary mechanism of toxicity is the uncoupling of oxidative phosphorylation.

Mammalian Toxicology

The available toxicological data for **Dinobuton** are summarized in the tables below.

Table 1: Acute Toxicity of **Dinobuton**

Species	Route of Administration	Value	Units	Reference
Rat	Oral	140	mg/kg bw	[2]
Rabbit	Dermal	>3200	mg/kg bw	[2]
Rat	Inhalation (4h)	0.08 (80)	mg/L (mg/m³)	[2][4]

Table 2: Subchronic Toxicity of **Dinobuton**

Species	Study Duration	NOAEL	Units	Effects Observed	Reference
Dog	-	4.5	mg/kg bw/day	Weight loss at high doses	[4]

Ecotoxicology



Dinobuton is considered to be highly toxic to aquatic life.

Table 3: Ecotoxicity of **Dinobuton**

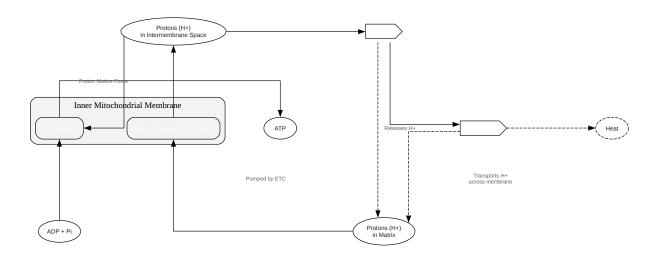
Organism	Test Type	Value	Units	Classificati on	Reference
Fish	Acute	-	-	High	[3]
Aquatic Invertebrates	Acute	-	-	-	
Algae	-	-	-	-	

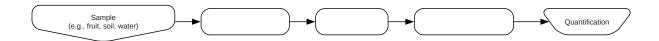
Data for specific species and endpoints (e.g., LC50, EC50) are limited in the readily available literature.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

Dinobuton, like other dinitrophenols, acts as an uncoupler of oxidative phosphorylation in mitochondria. This process disrupts the synthesis of ATP, the primary energy currency of the cell.







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